

# A comparative study of the fastness properties of different reactive dyes on cotton.

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## A Comparative Analysis of the Fastness Properties of Reactive Dyes on Cotton

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the fastness properties of different classes of reactive dyes on cotton fabric. The information is supported by experimental data from various studies, offering insights into the performance of these dyes in terms of their resistance to washing, light, and rubbing.

### Introduction to Reactive Dyes

Reactive dyes are a popular choice for dyeing cellulosic fibers like cotton due to their ability to form a strong, covalent bond with the fiber. This chemical bonding results in excellent wet fastness properties.<sup>[1]</sup> Reactive dyes are broadly classified based on their reactive groups, which dictate their reactivity, application temperature, and overall fastness performance. Key classes include Monochlorotriazine (MCT), Dichlorotriazine (DCT), Vinyl Sulfone (VS), and Bifunctional reactive dyes.

### Comparative Fastness Properties

The fastness properties of reactive dyes are critical indicators of their performance and durability. These properties are primarily assessed in three key areas: wash fastness, light fastness, and rubbing fastness.

## Data Presentation

The following tables summarize the fastness properties of different reactive dyes on cotton, compiled from various research findings. It is important to note that the dyeing process, including the concentration of dye, salt, and alkali, can significantly influence the fastness ratings.<sup>[1]</sup>

Table 1: Comparison of Conventional (Remazol) vs. Modern (Avitera) Reactive Dyes

Fastness Property	Conventional Reactive Dye (Remazol - VS type)	Modern Reactive Dye (Avitera)
Wash Fastness (Color Change)	Good (4)	Excellent (4-5)
Wash Fastness (Staining)	Good (4)	Excellent (4-5)
Rubbing Fastness (Dry)	Very Good (4-5)	Excellent (5)
Rubbing Fastness (Wet)	Good to Very Good (3-4)	Very Good (4)
Light Fastness	Fair to Moderate (3-4)	Moderate (4)

Source: Compiled from studies comparing conventional and Avitera reactive dyes.<sup>[2][3][4]</sup>

Table 2: General Fastness Properties of Different Reactive Dye Classes

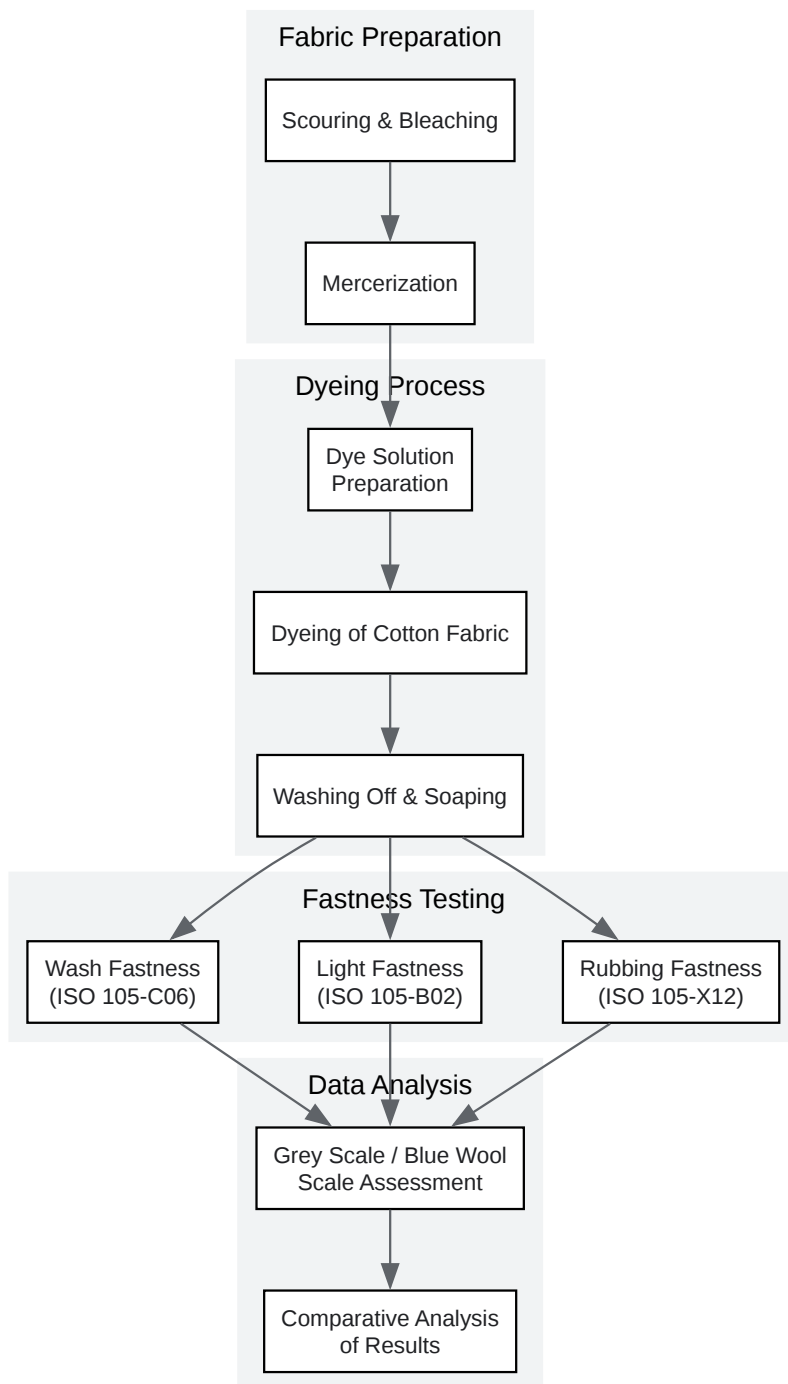
Reactive Dye Class	Wash Fastness	Light Fastness	Rubbing Fastness (Wet)	Key Characteristics
Monochlorotriazine (MCT)	Very Good to Excellent (4-5)	Moderate to Good (4-5)	Good (3-4)	Hot dyeing type, good leveling properties.
Dichlorotriazine (DCT)	Good to Very Good (4)	Moderate (3-4)	Moderate to Good (3)	Cold dyeing type, higher reactivity than MCT.
Vinyl Sulfone (VS)	Very Good to Excellent (4-5)	Fair to Good (3-5)	Good (3-4)	Versatile application temperatures, good fixation. <sup>[5]</sup>
Bifunctional	Excellent (5)	Good to Very Good (4-5)	Very Good (4)	High fixation rates, good all-round fastness. <sup>[6][7]</sup>

Note: The ratings are on a scale of 1 to 5 for wash and rubbing fastness (where 5 is excellent) and on a scale of 1 to 8 for light fastness (where 8 is excellent).<sup>[8]</sup> The light fastness of reactive dyes is significantly influenced by the chromophore structure.<sup>[9]</sup> These are general ratings and can vary based on specific dye chemistry and application conditions.

## Experimental Workflow

The following diagram illustrates a typical workflow for the comparative evaluation of reactive dye fastness properties on cotton.

## Experimental Workflow for Fastness Property Evaluation

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Caption: Workflow for evaluating reactive dye fastness on cotton.

## Experimental Protocols

Detailed methodologies for the key fastness tests are provided below, based on International Organization for Standardization (ISO) standards.

### Wash Fastness Test (ISO 105-C06)

This test determines the resistance of the color of textiles to domestic or commercial laundering procedures.

- Apparatus: Launder-Ometer or a similar apparatus for rotating closed containers in a thermostatically controlled water bath.
- Procedure:
  - A dyed cotton specimen is stitched together with a multifibre fabric.
  - The composite specimen is placed in a stainless-steel container with a specified amount of detergent solution and stainless-steel balls (to simulate mechanical action).
  - The container is then rotated in the Launder-Ometer at a specified temperature (e.g., 40°C, 60°C) for a specific duration (e.g., 30 minutes).
  - After the washing cycle, the specimen is rinsed and dried.
  - The change in color of the dyed specimen and the degree of staining on the multifibre fabric are assessed using the Grey Scale for Color Change and the Grey Scale for Staining, respectively.

### Light Fastness Test (ISO 105-B02)

This method evaluates the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight.

- Apparatus: Xenon arc lamp apparatus with controlled humidity and temperature.
- Procedure:
  - A portion of the dyed cotton specimen is partially covered with an opaque mask.

- The specimen, along with a set of Blue Wool standards (references with known lightfastness), is exposed to the light from the xenon arc lamp under specified conditions of temperature and humidity.
- The exposure is continued until a specified change in color is observed on the Blue Wool standards.
- The light fastness of the specimen is then rated by comparing the change in color of the exposed portion to the unexposed portion with the fading of the Blue Wool standards. The rating is given on a scale of 1 (very poor) to 8 (excellent).

## Rubbing Fastness Test (ISO 105-X12)

This test assesses the degree of color transfer from the surface of a colored textile material to other surfaces by rubbing.

- Apparatus: Crockmeter.
- Procedure:
  - A specimen of the dyed cotton fabric is mounted on the base of the Crockmeter.
  - A square of standard white cotton rubbing cloth is fixed to the rubbing finger of the Crockmeter.
  - The rubbing finger is then moved back and forth over the dyed specimen with a specified pressure for a set number of cycles (typically 10).
  - The test is performed under both dry and wet conditions (with the rubbing cloth wetted to a specific moisture content).
  - The degree of staining on the white rubbing cloth is assessed using the Grey Scale for Staining.

## Conclusion

The selection of a reactive dye for a specific application on cotton depends on the desired fastness properties. Bifunctional reactive dyes generally offer the highest all-around fastness,

making them suitable for applications requiring high durability. Modern reactive dyes, such as the Avitera series, also demonstrate superior fastness properties compared to conventional reactive dyes, along with environmental benefits. While Vinyl Sulfone and Monochlorotriazine dyes provide good to excellent fastness, their performance can be influenced by the specific dye structure and dyeing conditions. For applications where high lightfastness is critical, the choice of chromophore within the reactive dye molecule is a key consideration. The experimental protocols outlined in this guide provide a standardized basis for the comparative evaluation of these dyes, enabling informed decisions in research and development.

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## References

- 1. [api.fspublishers.org](https://api.fspublishers.org) [[api.fspublishers.org](https://api.fspublishers.org)]
- 2. [files01.core.ac.uk](https://files01.core.ac.uk) [[files01.core.ac.uk](https://files01.core.ac.uk)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. Comparative Study Of Fastness Properties And Color Absorbance Criteria Of Conventional And Avitera Reactive Dyeing On Cotton Knit Fabric | European Scientific Journal, ESJ [[ejournal.org](https://ejournal.org)]
- 5. [textilelearner.net](https://textilelearner.net) [[textilelearner.net](https://textilelearner.net)]
- 6. [scialert.net](https://scialert.net) [[scialert.net](https://scialert.net)]
- 7. [ijcrt.org](https://ijcrt.org) [[ijcrt.org](https://ijcrt.org)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. [ijert.org](https://ijert.org) [[ijert.org](https://ijert.org)]
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